

Tricyclazole-d3 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Tricyclazole-d3

Cat. No.: B12375867

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Tricyclazole-d3: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **Tricyclazole-d3**. The information is compiled from various safety data sheets (SDS) for Tricyclazole, the non-deuterated parent compound, as the safety and handling protocols are analogous. This document is intended for professionals in research and drug development who may handle this substance.

Hazard Identification and Classification


Tricyclazole is classified as a hazardous substance. It is toxic if swallowed and may cause harm if it comes into contact with skin. It is also recognized as causing eye irritation and is suspected of causing genetic defects. Environmentally, it is toxic to aquatic life with long-lasting effects.^[1]


GHS Hazard Classification:


Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[1][2]
Acute Toxicity, Dermal	5	H313: May be harmful in contact with skin[1]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[1]
Serious Eye Damage/Eye Irritation	2B	H320: Causes eye irritation[1]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects[1]
Hazardous to the Aquatic Environment, Acute	2	H401: Toxic to aquatic life[1]
Hazardous to the Aquatic Environment, Long-term	1	H410: Very toxic to aquatic life with long lasting effects[1]

Signal Word: Danger[1]

Hazard Pictograms:

alt text

alt text

alt text

Physical and Chemical Properties

The physical and chemical properties of Tricyclazole are important for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C ₉ H ₇ N ₃ S (Tricyclazole)[3]
Molecular Weight	189.24 g/mol (Tricyclazole)[3]
Appearance	Pale orange to white crystalline powder[4][5]
Melting Point	187-188°C[3][6]
Boiling Point	275°C at 760 mm Hg[3]
Water Solubility	1.6 g/L at 25°C[3]
Vapor Pressure	0.203 mPa at 25°C[7]

Toxicological Data

Toxicological data provides quantitative measures of the substance's toxicity.

Test	Species	Route	Value
LD50	Rat	Oral	50-300 mg/kg body weight[4]
LD50	Rat	Dermal	>2000 mg/kg body weight[4]
LC50	Rat	Inhalation	3.70 mg/L (4 h)[4]
Skin Corrosion/Irritation	Rabbit	-	Non-irritant[4]
Serious Eye Damage/Irritation	Rabbit	-	Mild irritant[4]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety.

Handling:

- Avoid all personal contact, including inhalation of dust.[\[5\]](#)[\[7\]](#)
- Use in a well-ventilated area or under a local exhaust system.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in areas where the substance is handled.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Wash hands and face thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Wear appropriate personal protective equipment (PPE).[\[1\]](#)[\[7\]](#)
- Avoid formation of dust and aerosols.[\[6\]](#)[\[8\]](#)

Storage:

- Store in a cool, dry, well-ventilated area in the original container.[\[4\]](#)[\[7\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Store locked up.[\[1\]](#)[\[4\]](#)
- Store away from incompatible materials such as oxidizing agents, combustible materials, and foodstuff containers.[\[4\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Tricyclazole-d3**:

- Eye/Face Protection: Safety glasses with side-shields or tightly fitting safety goggles.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Skin Protection: A complete suit protecting against chemicals and impervious gloves (e.g., butyl rubber, neoprene).[\[4\]](#)[\[6\]](#)
- Respiratory Protection: Use a NIOSH (US) or CEN (EU) approved respirator with a particle filter if dust is generated.[\[1\]](#)[\[4\]](#)[\[8\]](#)

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek immediate medical attention.

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[1][4][6]
- If on Skin: Remove all contaminated clothing immediately. Wash skin with plenty of soap and water.[1][4][7]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][4][6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4][7]

Accidental Release and Fire-Fighting Measures

Accidental Release:

- Clear the area of personnel and move upwind.[7]
- Wear full protective clothing and a self-contained breathing apparatus.[1][7]
- Avoid generating dust. Use dry clean-up procedures.[7]
- Contain the spill to prevent it from entering drains or waterways.[1][6][7]
- Collect the spilled material into a suitable container for disposal.[1][6]

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[1][6][7]
- Specific Hazards: May produce toxic fumes of nitrogen oxides, sulfur oxides, and carbon monoxide if it burns.[1][4]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus.[1][7]

Experimental Protocols: Acute Oral Toxicity Testing (General Guideline)

Detailed experimental protocols for **Tricyclazole-d3** are not publicly available. However, standardized guidelines from organizations like the OECD are typically followed. Below is a generalized methodology for an acute oral toxicity study.

- **Objective:** To determine the median lethal dose (LD50) of a substance after a single oral administration.
- **Test Animals:** Typically, young adult rats of a single strain are used.
- **Housing and Feeding:** Animals are housed in standard conditions with controlled temperature, humidity, and light cycle. They have access to standard laboratory diet and drinking water.
- **Dose Administration:**
 - The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
 - Multiple dose levels are used with a set number of animals per dose group. A control group receives the vehicle only.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a period of 14 days.
- **Data Collection:**
 - Mortality is recorded for each dose group.
 - Detailed observations of any signs of toxicity are made.
 - Body weights are recorded at the start and end of the observation period.
- **Pathology:** A gross necropsy is performed on all animals at the end of the study.

- Data Analysis: The LD50 is calculated using appropriate statistical methods, such as probit analysis.

Workflow for Handling a Chemical Spill

The following diagram illustrates a general workflow for responding to a chemical spill, based on the safety data for Tricyclazole.



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Caption: General workflow for responding to a chemical spill.

Stability and Reactivity

- Reactivity: Stable under normal conditions.[4]
- Chemical Stability: The product is stable under recommended storage conditions.[9] No decomposition is expected if used according to specifications.[2]
- Conditions to Avoid: Avoid the formation of dust. Keep away from heat and ignition sources. [4][8]
- Incompatible Materials: Avoid contact with strong oxidizing agents, combustible materials, and strong bases.[4][7]
- Hazardous Decomposition Products: Combustion may produce toxic fumes including carbon oxides, nitrogen oxides, and sulfur oxides.[1][4]

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